

In Vitro Mechanism of Action: Osimertinib

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Compound of Interest

Compound Name: *Ektomin*
CAS No.: 41657-08-3
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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Osimertinib (AZD9291) is a third-generation, irreversible epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1] It is a cornerstone in the treatment of non-small-cell lung cancer (NSCLC).[1] Osimertinib was specifically designed to target both EGFR TKI-sensitizing mutations, such as exon 19 deletions and L858R, and the T790M resistance mutation.[1] The T790M mutation is the most common mechanism of acquired resistance to first- and second-generation EGFR-TKIs.[1] A key feature of osimertinib is its high selectivity for mutant EGFR over wild-type (WT) EGFR, which is thought to lead to better efficacy and fewer side effects.[1] This guide provides a detailed technical overview of the in vitro mechanism of action of osimertinib, supported by quantitative data, experimental protocols, and pathway visualizations.

Core Mechanism of Action: Irreversible Covalent Inhibition

Osimertinib's primary mechanism of action is the irreversible inhibition of mutant EGFR kinase activity.[1] It is a mono-anilino-pyrimidine compound designed with an acrylamide group that

functions as a Michael acceptor.[1] This group allows osimertinib to form a covalent bond with the cysteine-797 (Cys797) residue located within the ATP-binding site of the EGFR kinase domain.[1][2] This irreversible binding physically blocks ATP from accessing the kinase domain, thereby preventing EGFR autophosphorylation and the subsequent activation of downstream signaling pathways that drive tumor cell proliferation and survival.[1][3]

Quantitative Data: Potency and Selectivity

Osimertinib's potency is demonstrated by its low half-maximal inhibitory concentration (IC50) values against various EGFR mutations.

Table 1: In Vitro IC50 Values of Osimertinib in Kinase Assays

EGFR Mutation	IC50 (nM)	Description
Exon 19 deletion	12.92	Common sensitizing mutation. [4]
L858R/T790M	11.44	Double mutant, with T790M being the key resistance mutation.[4]
Wild-Type (WT)	493.8	Demonstrates selectivity for mutant over wild-type EGFR. [4]

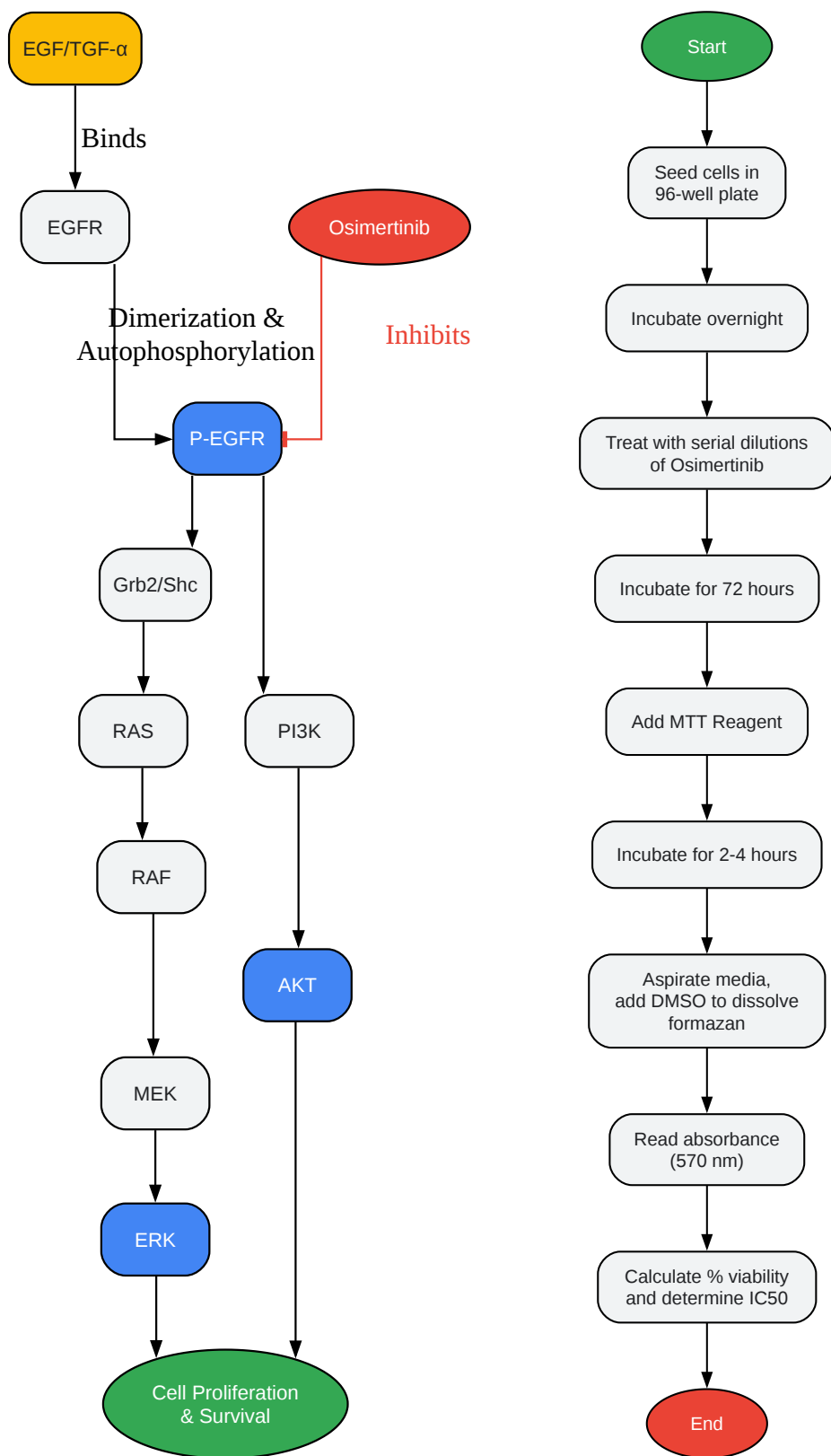
Table 2: Cell-Based IC50 Values of Osimertinib in NSCLC Cell Lines

Cell Line	EGFR Mutation	IC50 (nM)
PC-9	Exon 19 deletion	13 - 23
H3255	L858R	12
H1975	L858R/T790M	5 - 15
PC-9ER	Exon 19 deletion/T790M	13

Data compiled from multiple sources.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Signaling Pathway Inhibition

Upon ligand binding, EGFR dimerizes and autophosphorylates key tyrosine residues in its cytoplasmic tail.[\[8\]](#) This creates docking sites for adaptor proteins, leading to the activation of downstream pro-survival pathways, primarily the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT-mTOR pathways.[\[3\]](#)[\[9\]](#) Osimertinib's inhibition of EGFR phosphorylation blocks the activation of these cascades, leading to cell cycle arrest and apoptosis.[\[2\]](#)



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